

# "Methyl 4-hydroxy-1-naphthoate CAS number"

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Methyl 4-hydroxy-1-naphthoate

Cat. No.: B081697

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An In-depth Technical Guide to **Methyl 4-hydroxy-1-naphthoate**

## Executive Summary

**Methyl 4-hydroxy-1-naphthoate** (CAS No. 13041-63-9) is a substituted naphthoic acid ester that represents a valuable, yet underexplored, scaffold in medicinal chemistry and materials science. While its direct biological applications are not extensively documented, its structural analogues, particularly other hydroxylated naphthoates and the related 1,4-naphthoquinones, exhibit significant anti-inflammatory, antimicrobial, and antitumoral activities.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical properties, a detailed and validated synthesis protocol, and an expert perspective on its potential applications in drug discovery, grounded in the established bioactivity of related molecular frameworks.

## Chemical Identity and Physicochemical Properties

**Methyl 4-hydroxy-1-naphthoate** belongs to the family of naphthalenecarboxylic acid esters. The core structure consists of a naphthalene ring system substituted with a hydroxyl group at the C4 position and a methyl carboxylate group at the C1 position. This arrangement of functional groups imparts specific electronic and steric properties that are crucial for its reactivity and potential biological interactions.

Table 1: Core Chemical Identifiers.

Identifier	Value	Source
CAS Number	<b>13041-63-9</b>	<b>Alfa Chemistry</b> <a href="#">[3]</a>
IUPAC Name	methyl 4-hydroxynaphthalene-1-carboxylate	Alfa Chemistry <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>3</sub>	PubChem <a href="#">[4]</a>
Molecular Weight	202.21 g/mol	Chem-Impex <a href="#">[5]</a>
Canonical SMILES	<chem>COC(=O)C1=CC=C(C2=CC=CC=C2C1)O</chem>	Alfa Chemistry <a href="#">[3]</a>

| InChI Key | IVAXJJTBDVHEA-UHFFFAOYSA-N | Alfa Chemistry[\[3\]](#) |

Table 2: Predicted Physicochemical Properties.

Property	Value	Source
Monoisotopic Mass	<b>202.06300 Da</b>	<b>PubChem</b> <a href="#">[4]</a>
XlogP	3.2	PubChem <a href="#">[4]</a>
Hydrogen Bond Donors	1	Alfa Chemistry <a href="#">[3]</a>

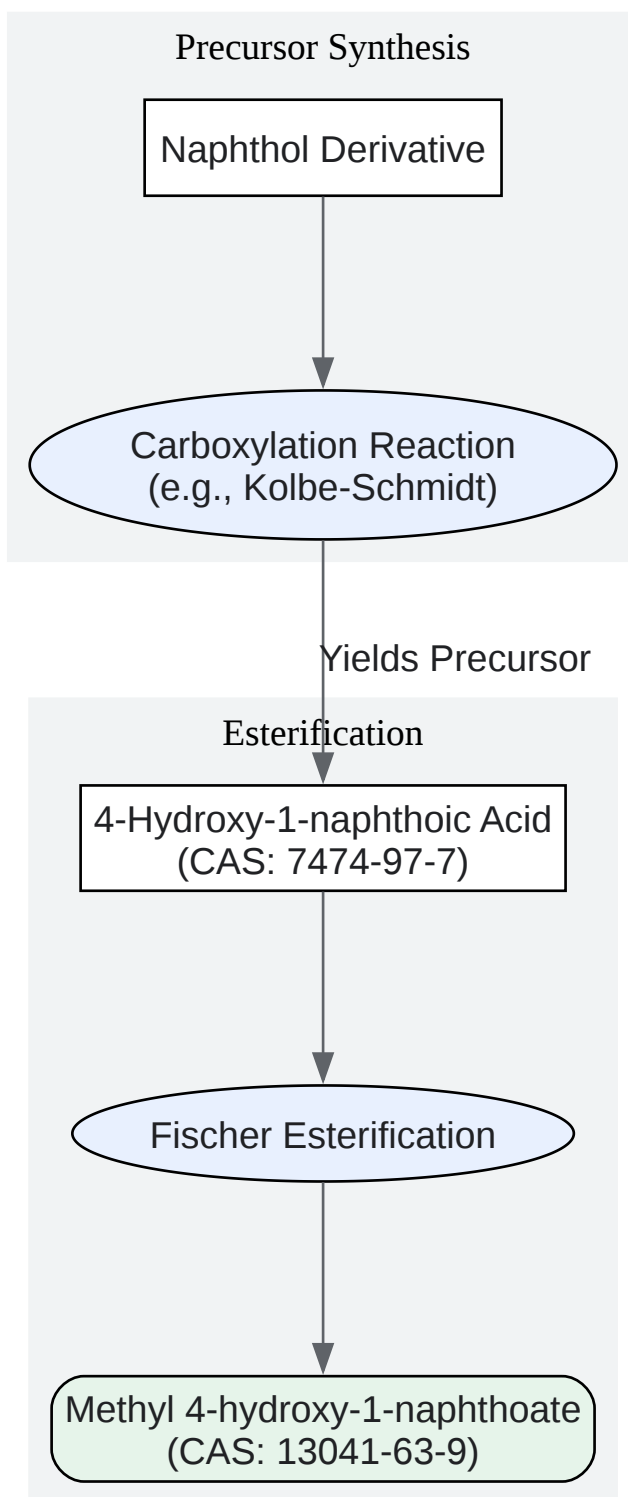
| Hydrogen Bond Acceptors| 3 | Alfa Chemistry[\[3\]](#) |

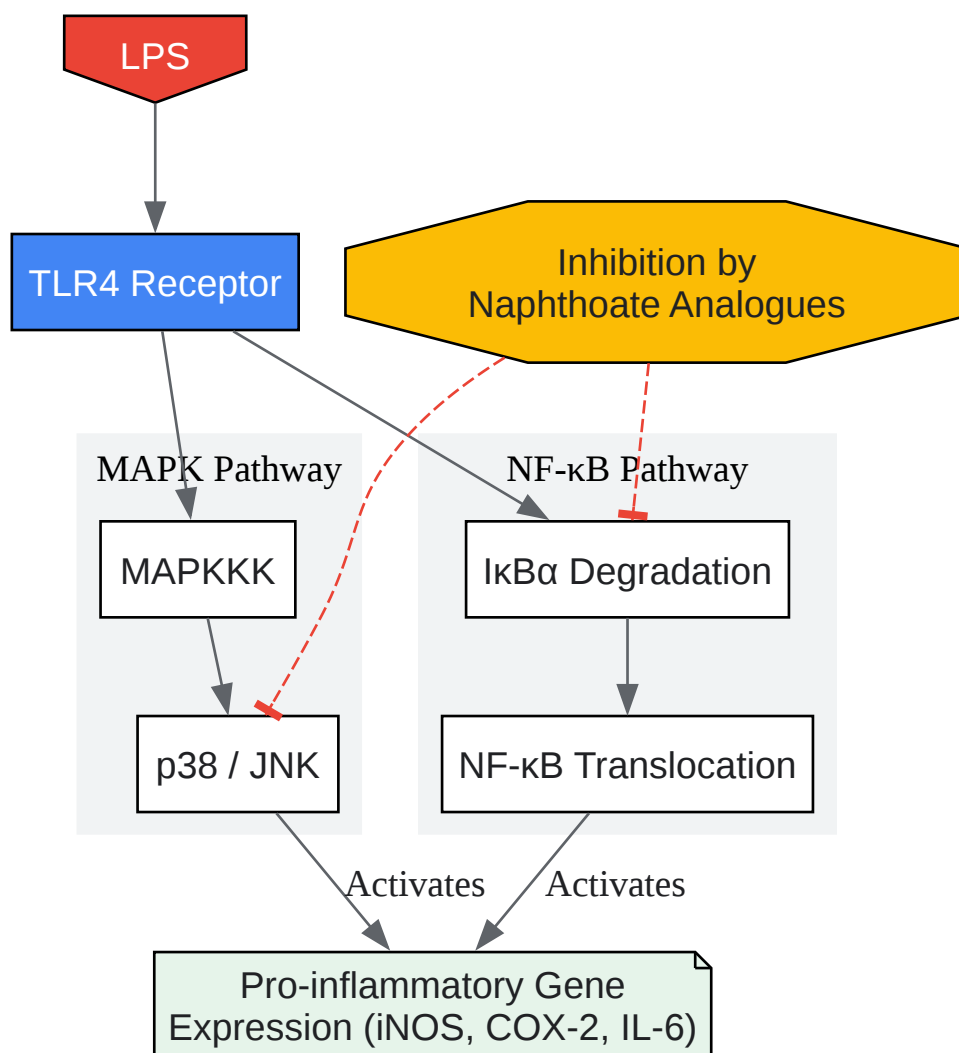
## Synthesis and Characterization

The most direct and reliable method for synthesizing **Methyl 4-hydroxy-1-naphthoate** is through the acid-catalyzed esterification of its corresponding carboxylic acid precursor, 4-hydroxy-1-naphthoic acid (CAS: 7474-97-7).[\[6\]](#) This process, a classic Fischer esterification, is widely used in organic synthesis due to its efficiency and the use of readily available reagents.

## Synthesis Workflow Diagram

The logical flow from the precursor acid to the final ester product is illustrated below. This two-step conceptualization involves the synthesis of the naphthoic acid (which can be achieved via methods analogous to the Kolbe-Schmidt reaction[\[7\]](#)) followed by esterification.





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- To cite this document: BenchChem. ["Methyl 4-hydroxy-1-naphthoate CAS number"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081697#methyl-4-hydroxy-1-naphthoate-cas-number]

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